

Application Notes & Protocols: Quantitative Analysis of (-)-Quinate Esters in Plant Tissues

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Compound of Interest

Compound Name: (-)-Quinate

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Introduction

(-)-Quinate esters, particularly caffeoylquinic acids (CQAs) like chlorogenic acid, are a significant class of phenolic compounds widely distributed in the plant kingdom.[1] These compounds are esters formed between quinic acid and hydroxycinnamic acids, such as caffeic, ferulic, and p-coumaric acids. As secondary metabolites, they play crucial roles in plant physiology, including defense against herbivores and pathogens.[2][3] The antioxidant, anti-inflammatory, and other health-promoting properties of **(-)-quinate** esters have garnered considerable interest in the pharmaceutical and nutraceutical industries.[1] Accurate quantification of these esters in plant tissues is essential for quality control, standardization of herbal products, and exploring their therapeutic potential. This document provides detailed protocols for the quantitative analysis of **(-)-quinate** esters using High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS), along with a summary of their concentrations in various plant tissues.

Data Presentation: Quantitative Data Summary

The concentration of **(-)-quinic** esters can vary significantly depending on the plant species, tissue type, developmental stage, and environmental conditions.[1] The following tables summarize the quantitative data of major caffeoylquinic acids found in different plant tissues.

Table 1: Concentration of Caffeoylquinic Acids in Sunflower (*Helianthus annuus* L.) Sprouts.[4]

Compound	Whole Sprout (mg/g DW)	Hypocotyl (mg/g DW)	Cotyledon (mg/g DW)
3-O-caffeoylquinic acid (3-CQA)	1.5 ± 0.2	1.8 ± 0.1	1.2 ± 0.3
5-O-caffeoylquinic acid (5-CQA)	8.5 ± 1.1	9.2 ± 0.8	7.8 ± 1.3
4-O-caffeoylquinic acid (4-CQA)	0.8 ± 0.1	0.9 ± 0.1	0.7 ± 0.2
1,5-di-O-caffeoylquinic acid	2.2 ± 0.3	2.5 ± 0.2	1.9 ± 0.4
3,4-di-O-caffeoylquinic acid	0.5 ± 0.1	0.6 ± 0.1	0.4 ± 0.1
3,5-di-O-caffeoylquinic acid	1.1 ± 0.2	1.3 ± 0.1	0.9 ± 0.2
4,5-di-O-caffeoylquinic acid	0.7 ± 0.1	0.8 ± 0.1	0.6 ± 0.1

Data are presented as mean ± standard deviation. DW: Dry Weight.

Table 2: Content of Caffeic Acid Derivatives in Selected Medicinal Plants (Water-Ethanollic Extracts).[5]

Plant Species	3-CQA (mg/g)	4-CQA (mg/g)	5-CQA (mg/g)	3,4-diCQA (mg/g)	3,5-diCQA (mg/g)	4,5-diCQA (mg/g)
Calendula officinalis	0.55 ± 0.03	0.33 ± 0.01	5.34 ± 0.04	0.45 ± 0.01	0.98 ± 0.01	0.33 ± 0.01
Tussilago farfara	1.20 ± 0.01	0.54 ± 0.01	13.21 ± 0.05	0.67 ± 0.01	1.43 ± 0.01	0.54 ± 0.01
Taraxacum officinale	n.d.	n.d.	1.87 ± 0.03	n.d.	n.d.	n.d.
Lamium album	0.43 ± 0.01	0.21 ± 0.01	4.87 ± 0.03	0.33 ± 0.01	0.76 ± 0.01	0.21 ± 0.01
Tilia cordata	0.67 ± 0.01	0.45 ± 0.01	6.78 ± 0.05	0.54 ± 0.01	1.12 ± 0.01	0.45 ± 0.01
Matricaria chamomilla	0.33 ± 0.01	0.11 ± 0.01	3.45 ± 0.02	0.21 ± 0.01	0.54 ± 0.01	0.11 ± 0.01

Data are presented as mean ± standard deviation. n.d.: not detected.

Table 3: Quantitative Analysis of Caffeoylquinic Acids in Korean Mountainous Vegetables (Chwinamul).[6]

Plant Species	3,4-diCQA (μmol/g)	3,5-diCQA (μmol/g)	4,5-diCQA (μmol/g)	5-CQA (μmol/g)	3-CQA (μmol/g)
Kalimeris yomena	10.45	45.43	12.34	43.21	15.67
Aster scaber	15.32	55.21	18.98	51.23	21.45
Solidago virgaurea var. gigantea	21.87	65.43	25.67	63.00	32.12
Saussurea grandifolia	12.34	n.d.	n.d.	35.67	18.98
Ainsliaea acerifolia	8.76	21.34	10.98	15.43	19.76

n.d.: not detected.

Experimental Protocols

Protocol 1: Quantitative Analysis of Chlorogenic Acid using HPLC-UV

This protocol is adapted for the quantification of chlorogenic acid (5-CQA) in plant extracts.[\[7\]](#)
[\[8\]](#)[\[9\]](#)

1. Sample Preparation and Extraction: a. Dry the plant material (e.g., leaves, stems) at 40-50°C to a constant weight and grind into a fine powder. b. Accurately weigh approximately 1.0 g of the powdered sample into a flask. c. Add 25 mL of 70% methanol as the extraction solvent. d. Sonicate the mixture for 30 minutes at 40°C.[\[9\]](#) e. Centrifuge the extract at 4000 rpm for 10 minutes. f. Filter the supernatant through a 0.45 μm syringe filter into an HPLC vial.

2. HPLC-UV Conditions: a. HPLC System: Agilent 1100 Series or equivalent with a UV/Vis detector. b. Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μm particle size).[\[8\]](#) c. Mobile Phase:

- Solvent A: 0.1% Phosphoric acid in water.[\[9\]](#)

- Solvent B: Acetonitrile.[9] d. Elution Program: Isocratic elution with 15% B for 15 minutes.[9] e. Flow Rate: 1.0 mL/min.[9] f. Column Temperature: 30°C.[7] g. Detection Wavelength: 327 nm.[9] h. Injection Volume: 10 µL.[7]

3. Quantification: a. Prepare a stock solution of chlorogenic acid standard (e.g., 1 mg/mL) in methanol. b. Create a series of calibration standards by diluting the stock solution to concentrations ranging from 1.0 to 100.0 µg/mL.[9] c. Inject the standards to generate a calibration curve by plotting peak area against concentration. d. Inject the prepared plant extract samples. e. Determine the concentration of chlorogenic acid in the samples by interpolating their peak areas on the calibration curve.

Protocol 2: Quantitative Analysis of Dicafeoylquinic Acids using LC-MS/MS

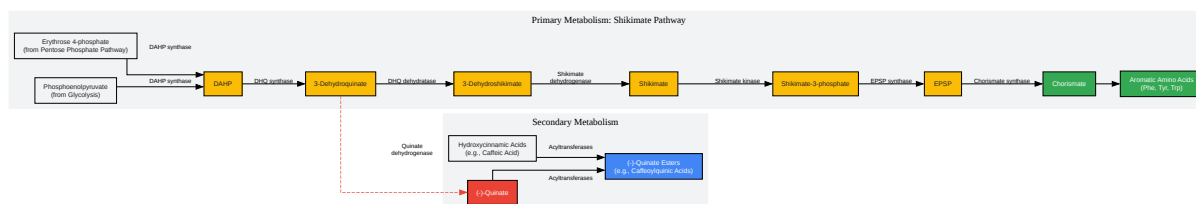
This protocol is designed for the sensitive and selective quantification of various dicafeoylquinic acid isomers.[10]

1. Sample Preparation and Extraction: a. Follow the same sample preparation and extraction steps as in Protocol 1 (steps 1a-1f).
2. LC-MS/MS Conditions: a. LC System: An ultra-high performance liquid chromatography (UHPLC) system. b. Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source. c. Column: Reversed-phase C18 or diphenyl column (e.g., 250 x 4.6 mm, 5 µm).[10] d. Mobile Phase:
 - Solvent A: 0.085% Phosphoric acid in water.[10]
 - Solvent B: Acetonitrile.[10] e. Gradient Elution Program:
 - 0-50 min: Linear gradient from 12% to 24% B.[10]
 - 50-55 min: Isocratic at 24% B.[10]
 - 55-56 min: Linear gradient to 100% B.[10] f. Flow Rate: 0.8 mL/min.[10] g. Column Temperature: 30°C.[10] h. Injection Volume: 10 µL. i. MS/MS Parameters (Negative Ion Mode):
 - Ion Source: Electrospray Ionization (ESI).
 - Scan Mode: Multiple Reaction Monitoring (MRM).
 - Precursor Ion (m/z): 515.3 (for dicafeoylquinic acids).
 - Product Ions (m/z): 353.1, 191.1, 179.1, 161.1 (for fragmentation of dicafeoylquinic acids).

- Optimize other parameters such as capillary voltage, cone voltage, and collision energy for the specific instrument.

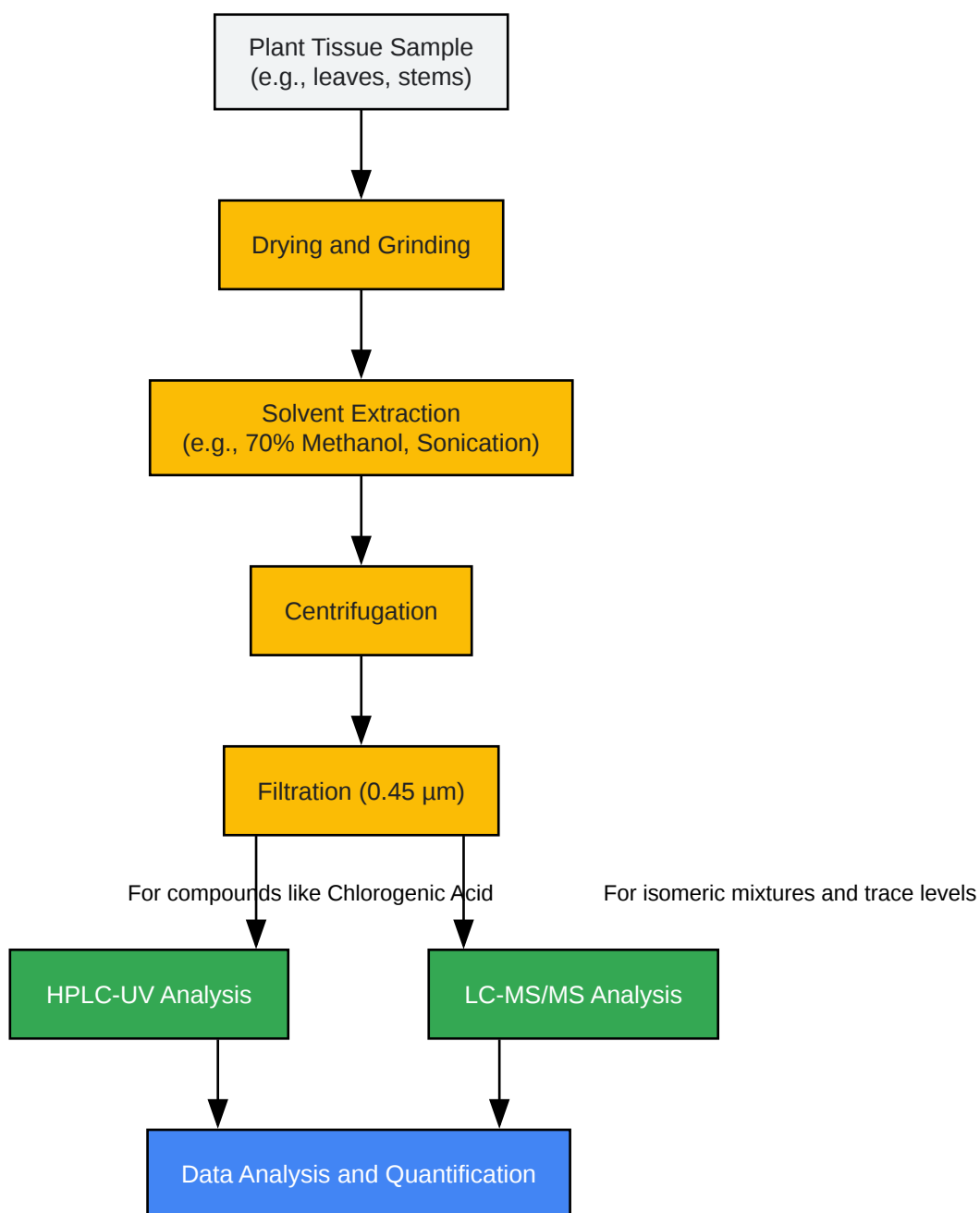
3. Quantification: a. Prepare standard solutions of the specific dicaffeoylquinic acid isomers of interest. b. Generate calibration curves for each isomer using the MRM transitions. c. Analyze the plant extracts and quantify the isomers based on their respective calibration curves.

Mandatory Visualization



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Caption: Metabolic relationship between the primary shikimate pathway and the secondary **(-)-quinate** ester biosynthesis pathway in plants.



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Caption: General experimental workflow for the quantitative analysis of **(-)-quinic acid** esters in plant tissues.

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